

Essential Safety and Logistical Information for Handling Highly Reactive Sodium Compounds

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Compound of Interest

Compound Name: AM432 sodium

Cat. No.: B15572914

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Disclaimer: The following guidance is based on the safety protocols for elemental sodium, a highly reactive and hazardous substance. The term "**AM432 sodium**" did not yield a specific Safety Data Sheet (SDS). It is imperative for all personnel to obtain and thoroughly review the specific SDS for the exact compound being used before handling. This document should be used as a general guide and not as a substitute for the manufacturer's specific safety recommendations.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with highly reactive sodium compounds. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Physical and Chemical Hazard Summary

Elemental sodium is a soft, silvery-white metal that is highly reactive. It reacts violently with water, producing flammable hydrogen gas and caustic sodium hydroxide.^{[1][2]} The powdered form may ignite spontaneously in the air.^{[1][2]} It is extremely destructive to living tissues, causing severe burns upon contact with skin, eyes, and mucous membranes.^{[1][2]}

Property	Value
CAS Number	7440-23-5
Appearance	Soft, silvery-white solid
Boiling Point	883 °C
Autoignition Temperature	>115 °C in moist air
Major Hazards	Highly flammable, water-reactive, corrosive
Toxicity	Reacts with moisture to form corrosive sodium hydroxide, causing severe burns. Inhalation of dust can damage the respiratory tract. ^{[1][3]}
Incompatibilities	Water, oxygen, carbon dioxide, halogens and halogenated solvents, alcohols, oxidizing agents, acids, and hydrated salts. ^{[3][4]}

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling reactive sodium compounds. The following table outlines the required equipment.

Body Part	Required PPE
Respiratory	A full-face respirator with multi-purpose combination (US) respirator cartridges is recommended, especially where dust or aerosols may be generated.[1][2]
Eyes/Face	Chemical safety goggles and a face shield are essential to protect against splashes and flying particles.[5][6]
Hands	Nitrile, neoprene, or butyl rubber gloves are recommended.[6] Always consult the glove manufacturer's compatibility chart for the specific compound.
Body	A flame-resistant lab coat, long pants, and closed-toe shoes are required.[2] An anti-static lab coat is preferable.[2]

Operational and Disposal Plans

Handling Procedures

- Preparation:
 - Ensure a certified chemical fume hood or glove box is used for all operations.[2][3]
 - The work area must be free of water and other incompatible materials.[3] Keep a supply of dry sand or a Class D fire extinguisher readily available.[4]
 - All equipment must be thoroughly dried before use.[3]
 - Notify other laboratory personnel when you are working with sodium.[3]
- During Handling:
 - Handle sodium under an inert liquid (e.g., mineral oil) or in an inert atmosphere (e.g., argon or nitrogen).[3][4]

- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Do not create dust from the sodium compound.[\[1\]](#)
- Keep away from all sources of ignition.[\[1\]](#)
- Storage:
 - Store in a tightly sealed, properly labeled container under kerosene, toluene, or mineral oil.[\[3\]](#)
 - The storage area must be a dry, well-ventilated, flammables-area, away from acids and oxidizing agents.[\[1\]](#)[\[3\]](#)
 - Containers should be dated upon opening.[\[5\]](#)

Disposal Plan

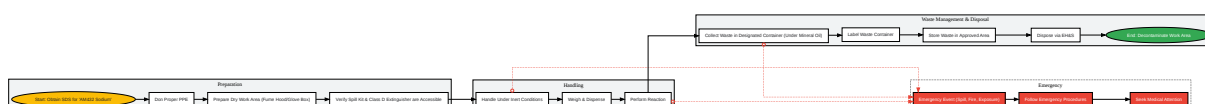
- Waste Collection: All sodium waste and contaminated materials should be collected in a designated, sealed container under an inert liquid like mineral oil.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste: Sodium" and include the date of accumulation.
- Disposal: Dispose of the waste through your institution's Environmental Health and Safety (EH&S) office.[\[1\]](#) Do not attempt to neutralize sodium waste with water.

Emergency Procedures

Immediate and correct response to an emergency is critical.

Emergency Situation	Procedure
Spill	<p>Small Spill (<1 L): If trained, and with appropriate PPE, cover the spill with dry sand or a Class D extinguishing agent.[4] Scoop the mixture into a dry, sealed container for disposal. [4] Do not use water or combustible materials like paper towels.[3][4] Large Spill (>1 L): Evacuate the area immediately and call emergency services and your institution's EH&S office.[1][2]</p>
Fire	<p>Use a Class D fire extinguisher (such as Met-L-X) or smother the fire with dry sand.[4] DO NOT USE WATER, CARBON DIOXIDE, OR FOAM EXTINGUISHERS, as they will react violently with the sodium.[3][4]</p>
Skin Contact	<p>Brush off any visible solid particles immediately. [4] Remove contaminated clothing and rinse the affected area with copious amounts of soap and water for at least 15 minutes.[1][2] Seek immediate medical attention.[1]</p>
Eye Contact	<p>Immediately flush the eyes with an emergency eyewash station for at least 15 minutes, holding the eyelids open.[1][2] Seek immediate medical attention.[1]</p>
Inhalation	<p>Move the affected person to fresh air.[1] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]</p>
Ingestion	<p>DO NOT INDUCE VOMITING.[1] If the person is conscious, rinse their mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]</p>

Workflow for Safe Handling of Reactive Sodium Compounds



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Caption: Workflow for the safe handling of reactive sodium compounds.

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References

- 1. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 2. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 3. ehs.stonybrook.edu [ehs.stonybrook.edu]
- 4. ehs.princeton.edu [ehs.princeton.edu]

- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. research.uga.edu [research.uga.edu]
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